

Key Quantitative Data on UNC2250

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Compound Focus: **UNC2250**

Cat. No.: S547974

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Parameter	Value	Experimental Context
IC ₅₀ for MerTK	1.7 nM	In vitro kinase assay [1] [2]
Selectivity over Axl	~160-fold	In vitro kinase assay [1]
Selectivity over Tyro3	~60-fold	In vitro kinase assay [1]
Cellular IC ₅₀ (Mer pY)	9.8 nM	697 B-ALL cells [2]
In Vitro Solubility (DMSO)	~2 mg/mL (~4.5 mM)	Stock solution preparation [1] [2]

UNC2250 Colony Formation Assay Protocol

This protocol is adapted from established methodology for quantifying the clonogenic potential of cancer cells after treatment with a small molecule inhibitor [3].

Workflow Timeline

The entire procedure, from cell seeding to data analysis, typically takes **14 to 18 days**.

Materials and Reagents

- **Inhibitor:** **UNC2250** (e.g., Selleckchem #**UNC2250**) [1]
- **Cell Lines:** Applicable to various lines such as BT-12 rhabdoid tumor cells and Colo699 NSCLC cells [1] [2].
- **Culture Vessels:** 6-well tissue culture-treated plates.
- **Media:** Complete DMEM (DMEM high glucose, 10% FBS, 4 mM L-alanyl-L-glutamine). **Note:** Avoid penicillin/streptomycin as it can affect viability [3].
- **Staining Reagent:** 0.1% Crystal Violet solution, filtered through a 0.22 μm filter before use [3].
- **Other Reagents:** Phosphate-Buffered Saline (PBS), Dimethyl Sulfoxide (DMSO).

Procedure

- **Preparation of Inhibitor:**
 - Prepare a 10 mM stock solution of **UNC2250** in DMSO. Aliquot and store at -20°C or -80°C .
 - On the day of treatment, prepare serial dilutions of **UNC2250** in complete media. The final DMSO concentration in all wells, including the vehicle control, should be equal and typically not exceed 0.1% [1].
- **Cell Seeding and Treatment (Day 0):**
 - Harvest and count your cell line of interest.
 - Seed a low density of cells (e.g., **1,000 to 2,000 cells per well**) in a 6-well plate. The optimal density must be determined empirically for each cell line to ensure colony formation is not confluent.
 - After 24 hours (to allow cell attachment), replace the media with fresh media containing the desired concentrations of **UNC2250** or vehicle control (DMSO).
 - **Positive Control:** Include a well treated with a cytotoxic agent known to inhibit colony formation.
 - Incubate the plates at 37°C in a 5% CO_2 incubator.
- **Media Replacement (Day 3-4):**
 - Gently aspirate the media and replace it with fresh complete media containing the corresponding concentrations of **UNC2250** or vehicle.
- **Colony Formation (Days 5-14):**
 - Continue incubation, replacing the media with fresh drug-containing media every 3-4 days.
 - Monitor the plates regularly. The assay is ready for staining when well-defined, macroscopic colonies are visible in the vehicle control wells (typically after 10-14 days).

- **Fixing and Staining (Day 14-18):**

- Gently aspirate the media from all wells.
- Wash the cells gently with 1 mL of PBS and aspirate.
- Fix and stain the colonies by adding 1 mL of filtered 0.1% Crystal Violet solution per well. Incubate for 10 minutes at room temperature.
- Gently remove the stain and wash the wells 3 times with 1 mL of PBS to remove unbound dye, being careful not to dislodge the colonies.
- Allow the plates to air dry completely at room temperature.

- **Quantification and Analysis:**

- **Manual Counting:** Count colonies (defined as aggregates of >50 cells) manually under a microscope.
- **Automated Analysis (Recommended):** Scan the plates and use image analysis software like the **ImageJ plugin "ColonyArea"** for more robust and quantitative data [4]. This tool can determine the **percentage of area covered by colonies** and the **intensity-weighted colony area**, which accounts for cell density within colonies.
- Calculate the **survival fraction**: (Number of colonies in treated well / Number of colonies in vehicle control well) × 100%.
- Plot the survival fraction against the inhibitor concentration to determine the IC₅₀ value for clonogenic survival.

Experimental Considerations for UNC2250

Aspect	Consideration	Rationale
Cell Line Selection	Use lines with ectopic MerTK expression (e.g., certain MCL, B-ALL, NSCLC) [5] [1].	MerTK is not expressed in most normal lymphocytes; efficacy is linked to target presence [5].
In Vivo Formulation	5% DMSO + 40% PEG300 + 5% Tween-80 + 50% water [1].	Provides a clear solution suitable for in vivo administration based on pharmacokinetic data.
Mechanistic Follow-up	Monitor MerTK autophosphorylation & downstream AKT/p38 signaling via Western blot [5].	Confirms on-target engagement and elucidates the mechanistic pathway for observed phenotypes.

Research Applications and Notes

- **Synergy with Chemotherapy:** In Mantle Cell Lymphoma (MCL) models, **UNC2250** sensitized cells to chemotherapeutic agents like doxorubicin and vincristine [5]. Consider combination studies.
- **Beyond Proliferation:** Given MerTK's role in macrophage efferocytosis (clearing apoptotic cells), **UNC2250** can also be used in specialized co-culture assays to study cancer immune evasion [7] [8].
- **Control Inhibitors:** For specific mechanistic studies, other reported MerTK inhibitors like **AZD7762** or **BMS794833** can serve as useful comparative controls, though their selectivity profiles differ [6] [8].

I hope these detailed application notes and protocols provide a solid foundation for your research on **UNC2250**. Should you require further specifics on a particular cell line or assay adaptation, please do not hesitate to ask.

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